

# Application Note: Quantification of N-Demethylerythromycin A in Fermentation Broth

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## Compound of Interest

Compound Name: *N*-Demethylerythromycin A

Cat. No.: B194138

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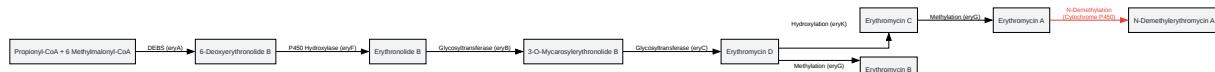
Audience: Researchers, scientists, and drug development professionals.

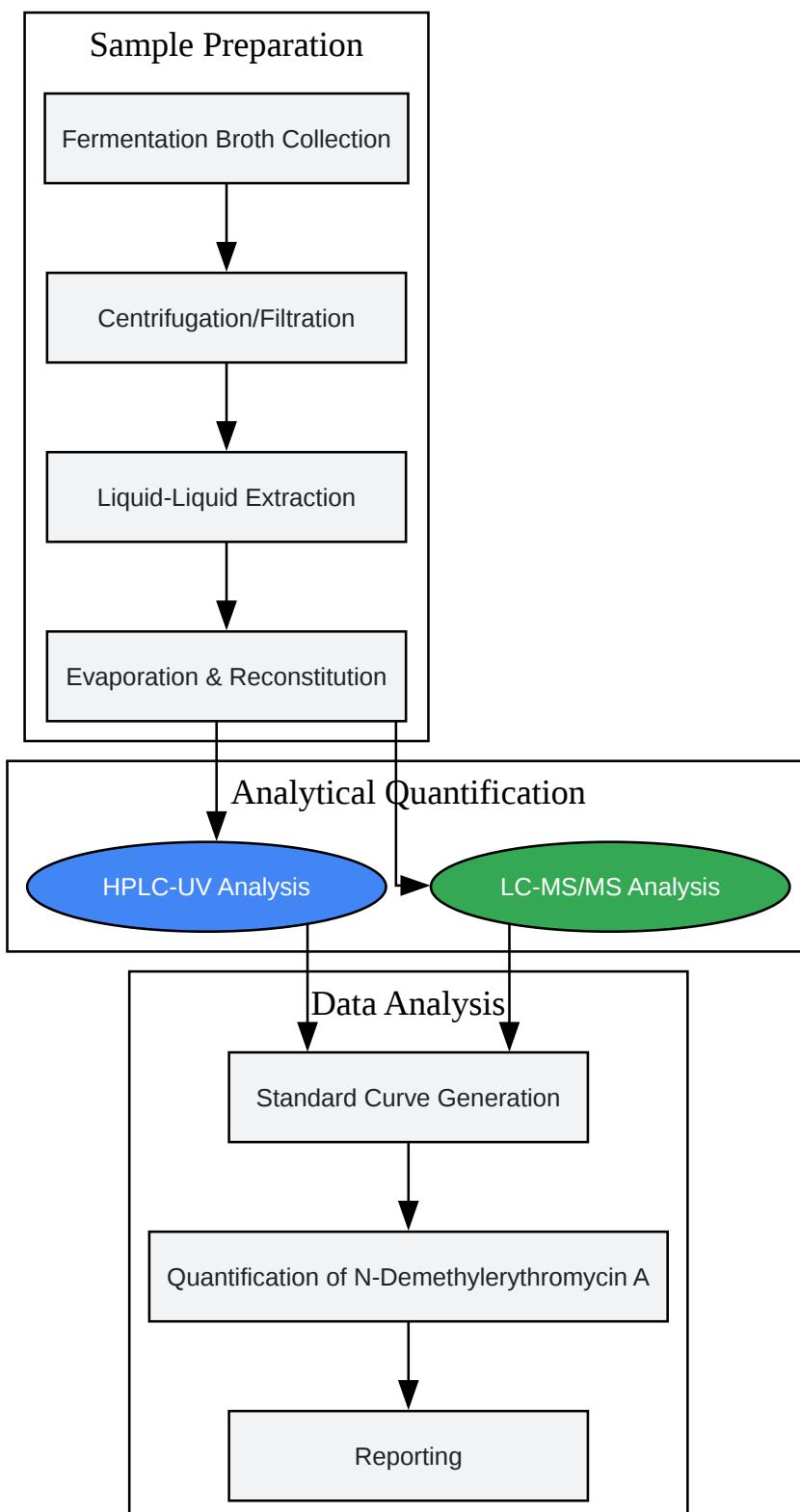
## Introduction

**N-Demethylerythromycin A** is a known related substance and metabolite of Erythromycin A, a macrolide antibiotic produced by the bacterium *Saccharopolyspora erythraea*.<sup>[1][2]</sup> The quantification of **N-Demethylerythromycin A** in fermentation broths is crucial for monitoring and optimizing the fermentation process, as well as for quality control of the final product. This application note provides detailed protocols for the quantification of **N-Demethylerythromycin A** using High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

## Biosynthesis of N-Demethylerythromycin A

Erythromycin A is synthesized through a complex biosynthetic pathway. **N-Demethylerythromycin A** is formed via the N-demethylation of Erythromycin A, a reaction catalyzed by cytochrome P450 enzymes.<sup>[3][4]</sup> Understanding this pathway is essential for controlling the production of this impurity.



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## References

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